

# Technical Data Summary for (S)-1-N-Boc-2-Methylpiperazine

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## Compound of Interest

Compound Name: (S)-1-N-Boc-2-Methylpiperazine

Cat. No.: B030254

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This document provides a concise summary of the key physicochemical properties of **(S)-1-N-Boc-2-methylpiperazine**, a compound of interest for researchers and professionals in the field of drug development and chemical synthesis.

## Physicochemical Properties

The fundamental molecular characteristics of **(S)-1-N-Boc-2-methylpiperazine** have been determined and are presented below. This data is crucial for experimental design, stoichiometric calculations, and analytical characterization.

Parameter	Value	Reference
Molecular Formula	C <sub>10</sub> H <sub>20</sub> N <sub>2</sub> O <sub>2</sub>	[1][2][3][4]
Molecular Weight	200.28 g/mol	[1][2][4][5]
CAS Number	169447-70-5	[1][4][6]

The molecular weight is a critical parameter derived from the compound's molecular formula, which is composed of ten carbon atoms, twenty hydrogen atoms, two nitrogen atoms, and two oxygen atoms.[1][2][4] This information is foundational for any quantitative analysis or synthesis involving this molecule.

As the scope of this technical guide is focused on the molecular weight and fundamental properties of **(S)-1-N-Boc-2-methylpiperazine**, detailed experimental protocols and signaling

pathway diagrams are not applicable. The provided data is based on established chemical information.

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## References

- 1. (S)-1-N-Boc-2-methylpiperazine synthesis - chemicalbook [chemicalbook.com]
- 2. (S)-1-N-Boc-2-methylpiperazine AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 3. (S)-1-N-Boc-2-methylpiperazine AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 4. (S)-1-N-Boc-2-methylpiperazine(169447-70-5) 1H NMR spectrum [chemicalbook.com]
- 5. (S)-1-Boc-3-methylpiperazine | C10H20N2O2 | CID 7023035 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. (S)-1-N-Boc-2-methylpiperazine | 169447-70-5 [chemicalbook.com]
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